

"2-Chloro-5-iodo-4-pyridinamine" synthesis and characterization

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-iodo-4-pyridinamine

Cat. No.: B1390960

[Get Quote](#)

An In-depth Technical Guide to **2-Chloro-5-iodo-4-pyridinamine**: Synthesis and Characterization

Authored by a Senior Application Scientist

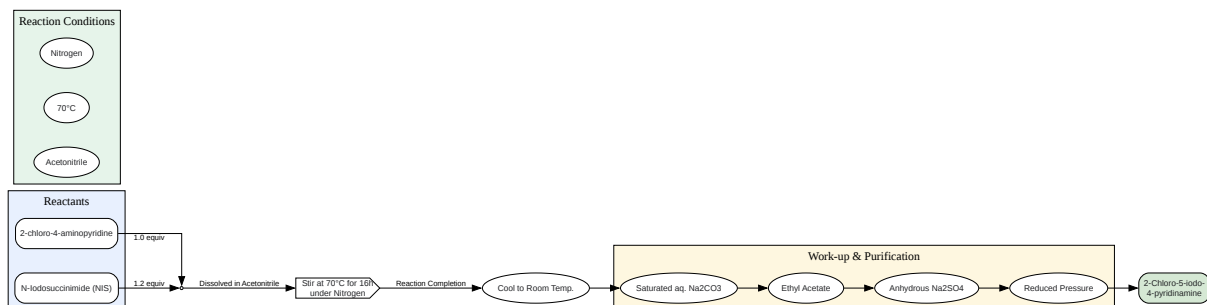
Introduction

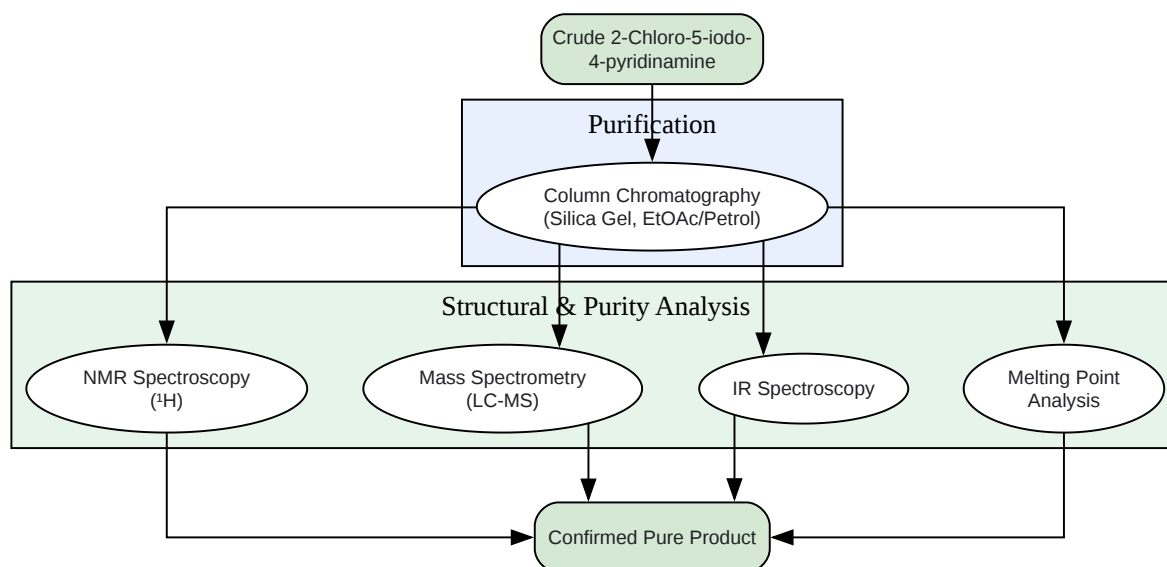
2-Chloro-5-iodo-4-pyridinamine is a halogenated pyridine derivative that has garnered significant attention as a versatile building block in organic synthesis.^[1] Its unique molecular architecture, featuring a pyridine ring substituted with chlorine, iodine, and an amine group, makes it a valuable intermediate in the development of complex chemical entities.^{[1][2]} This guide provides an in-depth exploration of the synthesis and characterization of **2-Chloro-5-iodo-4-pyridinamine**, offering practical insights for researchers and professionals in drug development and medicinal chemistry. The strategic placement of its functional groups allows for selective reactivity, making it a crucial component in the synthesis of novel pharmaceuticals and agrochemicals.^{[2][3]}

Synthesis of 2-Chloro-5-iodo-4-pyridinamine

The primary synthetic route to **2-Chloro-5-iodo-4-pyridinamine** involves the electrophilic iodination of 2-chloro-4-aminopyridine. This method is favored for its efficiency and relatively high yield.

Reaction Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Exploring the Versatile World of 2-Chloro-3-iodopyridin-4-amine: Insights into Its Structure, Mechanism, and Multifaceted Applications_Chemicalbook [chemicalbook.com]
- 2. Buy Good Quality 2-Chloro-5-iodo-4-pyridinamine 800402-12-4 with a minimum purity of 99% [whsysbio.net]
- 3. 2-Chloro-5-iodo-4-pyridinamine [myskinrecipes.com]
- To cite this document: BenchChem. ["2-Chloro-5-iodo-4-pyridinamine" synthesis and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1390960#2-chloro-5-iodo-4-pyridinamine-synthesis-and-characterization\]](https://www.benchchem.com/product/b1390960#2-chloro-5-iodo-4-pyridinamine-synthesis-and-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com